

Reconstitution protocol for LDN-211904 oxalate powder

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Compound of Interest

Compound Name: LDN-211904

Cat. No.: B15579383

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Technical Support Center: LDN-211904 Oxalate

This technical support center provides researchers, scientists, and drug development professionals with essential information for the reconstitution, handling, and troubleshooting of experiments involving **LDN-211904** oxalate powder.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **LDN-211904** oxalate?

A1: **LDN-211904** oxalate is a potent and reversible inhibitor of the EphB3 receptor tyrosine kinase, with an IC₅₀ of 79 nM.^{[1][2]} It has been shown to suppress EphB3-induced autophosphorylation in cells.^{[3][4]} By inhibiting EphB3, **LDN-211904** can modulate downstream signaling pathways, such as the STAT3 pathway, which is implicated in colorectal cancer.^{[1][2]}

Q2: What are the recommended storage conditions for **LDN-211904** oxalate powder and its stock solutions?

A2: Proper storage is crucial for maintaining the stability and activity of **LDN-211904** oxalate.

- Powder: Store the solid form at 2-8°C.^[3]
- Stock Solutions: Following reconstitution, it is recommended to aliquot the stock solution and store it at -20°C or -80°C.^{[1][4]} Stock solutions are stable for up to 3 months at -20°C.^{[3][4]}

For longer-term storage, -80°C for up to 6 months is recommended.[1][5] Always protect from moisture.[1][5]

Q3: Can I use a solvent other than DMSO to dissolve **LDN-211904** oxalate?

A3: DMSO is the most commonly recommended solvent for preparing stock solutions of **LDN-211904** oxalate due to its high solubility.[3] While solubility in other solvents like methanol has been noted (5 mg/mL), DMSO provides a much higher solubility (up to 100 mg/mL).[3] For in vivo experiments, the initial DMSO stock is typically diluted into a vehicle solution containing co-solvents like PEG300, Tween-80, or SBE-β-CD.[1]

Q4: What is the maximum recommended concentration of DMSO for cell culture experiments?

A4: The tolerance to DMSO varies between cell lines. As a general guideline, keep the final concentration of DMSO in your cell culture medium as low as possible, ideally below 0.5%.[6] It is crucial to include a vehicle control with the same final DMSO concentration in your experiments to account for any potential solvent effects.[6]

Reconstitution and Experimental Protocols

Reconstitution of **LDN-211904** Oxalate Powder

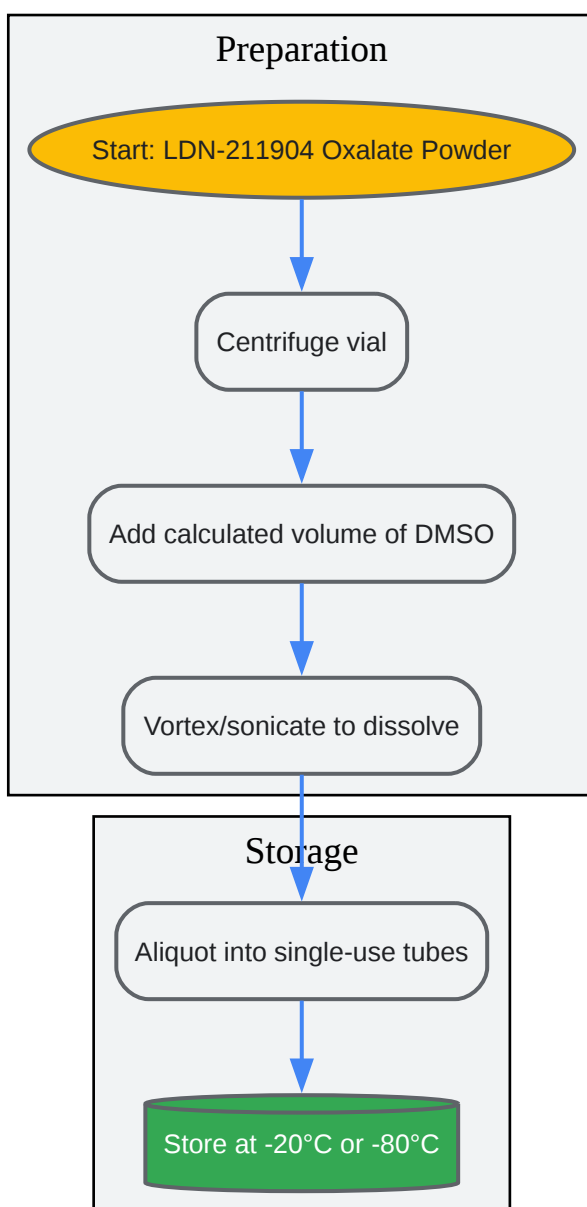
This protocol outlines the steps for preparing a stock solution of **LDN-211904** oxalate.

Materials:

- **LDN-211904** oxalate powder
- Anhydrous DMSO
- Sterile polypropylene tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Before opening, briefly centrifuge the vial of **LDN-211904** oxalate powder to ensure all the powder is at the bottom.
- Based on your desired stock concentration, calculate the required volume of DMSO.
- Add the appropriate volume of DMSO to the vial of **LDN-211904** oxalate powder.
- Vortex the solution until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.[\[1\]](#)
- Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to 3 months or -80°C for up to 6 months.[\[1\]](#)[\[3\]](#)[\[4\]](#)



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Caption: Workflow for the reconstitution of **LDN-211904** oxalate powder.

Preparation of Working Solutions for In Vivo Studies

For in vivo experiments, a common practice is to first prepare a concentrated stock solution in DMSO and then dilute it into a suitable vehicle.

Example Protocol (as per MedChemExpress):^[1] This protocol creates a working solution with 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.

- Prepare a 25 mg/mL stock solution of **LDN-211904** oxalate in DMSO.
- To prepare 1 mL of the final working solution, take 100 µL of the 25 mg/mL DMSO stock solution.
- Add 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix again.
- Add 450 µL of saline to bring the final volume to 1 mL.
- The final concentration of **LDN-211904** oxalate in this working solution will be 2.5 mg/mL.
- It is recommended to prepare this working solution fresh on the day of use.^[1]

Data Presentation

Solubility Data

Solvent	Concentration	Observation
DMSO	50 mg/mL	Clear, nearly colorless solution
DMSO	100 mg/mL	Soluble
Methanol	5 mg/mL	Soluble

Data sourced from Sigma-Aldrich.^[3]

In Vivo Formulation Solubility

Protocol	Solvent Composition	Solubility
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL
2	10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL
3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL

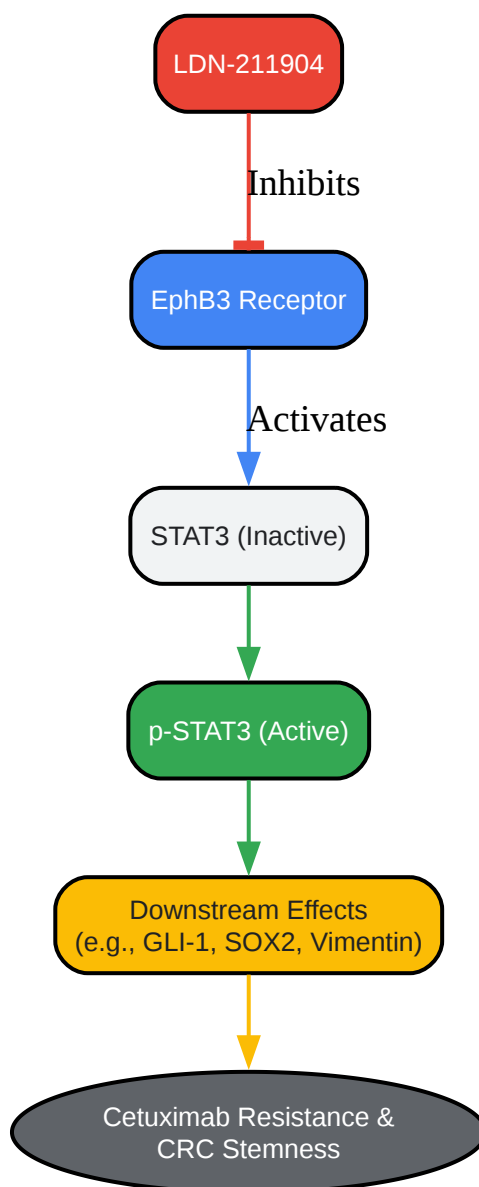
Data sourced from MedChemExpress.[\[1\]](#)

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation in stock solution upon thawing	- The solubility limit was exceeded at lower temperatures.- The solvent is not ideal for cryogenic storage.	- Thaw the solution slowly at room temperature and vortex gently to ensure complete redissolution.[7]- Consider storing at a slightly lower concentration.[7]- Avoid repeated freeze-thaw cycles by preparing single-use aliquots. [5]
Precipitation when diluting into aqueous buffer	- The compound's aqueous solubility limit has been exceeded.	- Decrease the final concentration in the assay.[6]- Increase the percentage of DMSO in the final solution (up to a tolerated level, e.g., 0.5%), ensuring a vehicle control is used.[6]- Use a co-solvent system or formulation with excipients to improve solubility.[6]
Inconsistent experimental results or loss of activity	- Degradation of the compound in the stock solution or assay medium.- Improper storage.	- Prepare fresh stock solutions.- Perform a time-course experiment to check for instability in the assay medium. [6]- Ensure proper storage conditions (aliquoted, at -20°C or -80°C, protected from light and moisture).[1][5]
Solution has changed color	- Chemical degradation or oxidation of the compound.	- This often indicates compound instability.[7] It is best to discard the solution and prepare a fresh stock from the powder.

Signaling Pathway

LDN-211904 is an inhibitor of the EphB3 receptor. In some cancers, EphB3 activation can lead to the phosphorylation and activation of STAT3, which promotes cancer stemness and resistance to therapies like Cetuximab.[1][2] By inhibiting EphB3, **LDN-211904** can block this downstream signaling.



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Caption: **LDN-211904** inhibits the EphB3 receptor, preventing STAT3 activation.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. LDN-211904 is a Potent and Selective EphB3 Inhibitor for Colorectal Cancer Research | MedChemExpress [medchemexpress.eu]
- 3. LDN-211904 LDN-211904 modulates the biological activity of EphB3 receptor tyrosine kinase. This small molecule/inhibitor is primarily used for Phosphorylation & Dephosphorylation applications. | 1198408-78-4 [sigmaaldrich.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
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